

Sniper(abl)-033 validation studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033 Profile

The table below summarizes the core information available for **SNIPER(ABL)-033** from a chemical supplier's catalog:

Property	Description
Target	Bcr-Abl [1]
Category	SNIPER (PROTAC) [2] [1]

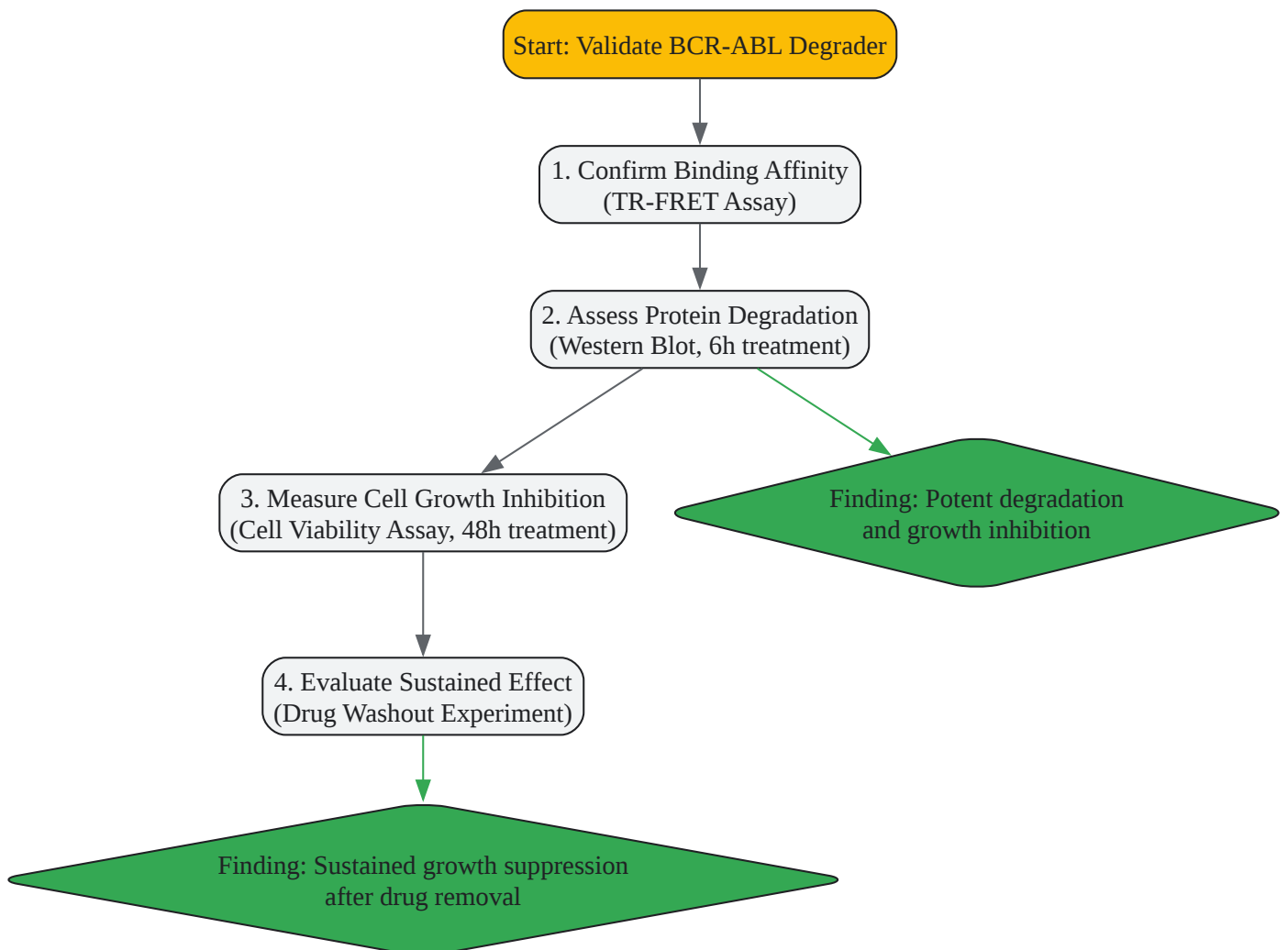
| **Molecular Components** | • **Target Ligand:** HG-7-85-01 (ABL inhibitor) [1] • **E3 Ligase Ligand:** LCL161 derivative (IAP ligand) [1] • **Linker:** Polyethylene glycol (PEG)-based [3] || **Reported DC₅₀** | **0.3 µM** (in K562 CML cells) [1] || **Key Finding** | Induces reduction of BCR-ABL protein levels [1] |

Experimental Context from Related Research

The search did not yield a dedicated research paper for **SNIPER(ABL)-033**, but other studies help illustrate the typical validation pathway for similar BCR-ABL degraders.

One study compared a highly similar compound, **DAS-IAP**, which uses the ABL inhibitor dasatinib linked to the same type of IAP ligand (LCL-161 derivative) [3]. The experimental workflow and key findings from

that study are summarized below, which can serve as a reference for the types of experiments used to validate this class of degraders.



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Key findings from the DAS-IAP study include [3]:

- Induced effective degradation of the BCR-ABL protein.
- Suppressed phosphorylation of downstream signaling proteins (STAT5, CrkL).

- Inhibited the growth of K562 CML cells.
- Showed **more sustained inhibition of CML cell growth** compared to the kinase inhibitor alone after the drug was removed from the culture.

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References

1. SNIPER(ABL)-033 [medchemexpress.com]
2. SNIPER [bocsci.com]
3. Pharmacological difference between degrader and ... [nature.com]

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Address: Ontario, CA 91761, United States

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